

Personal protective equipment for handling 1-(5-iodopyridin-2-yl)piperazine

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Compound of Interest

Compound Name: 1-(5-iodopyridin-2-yl)piperazine

Cat. No.: B1341734

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Essential Safety and Handling Guide for 1-(5-iodopyridin-2-yl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1-(5-iodopyridin-2-yl)piperazine** (CAS RN: 219635-89-9). Given the absence of a specific Safety Data Sheet (SDS), this information is compiled from safety data for its constituent moieties, piperazine and pyridine, and general principles for handling halogenated aromatic compounds. It is imperative to treat this compound with a high degree of caution.

Hazard Assessment and Personal Protective Equipment (PPE)

1-(5-iodopyridin-2-yl)piperazine is a research chemical that is sensitive to air and light.^[1] Due to its structural components, it should be considered a hazardous substance. The piperazine moiety is associated with causing severe skin burns, eye damage, and allergic reactions.^{[2][3]} The pyridine ring can be harmful if inhaled, swallowed, or in contact with skin.^[4] The iodo-substituent may present additional toxicological concerns.

Quantitative Data Summary

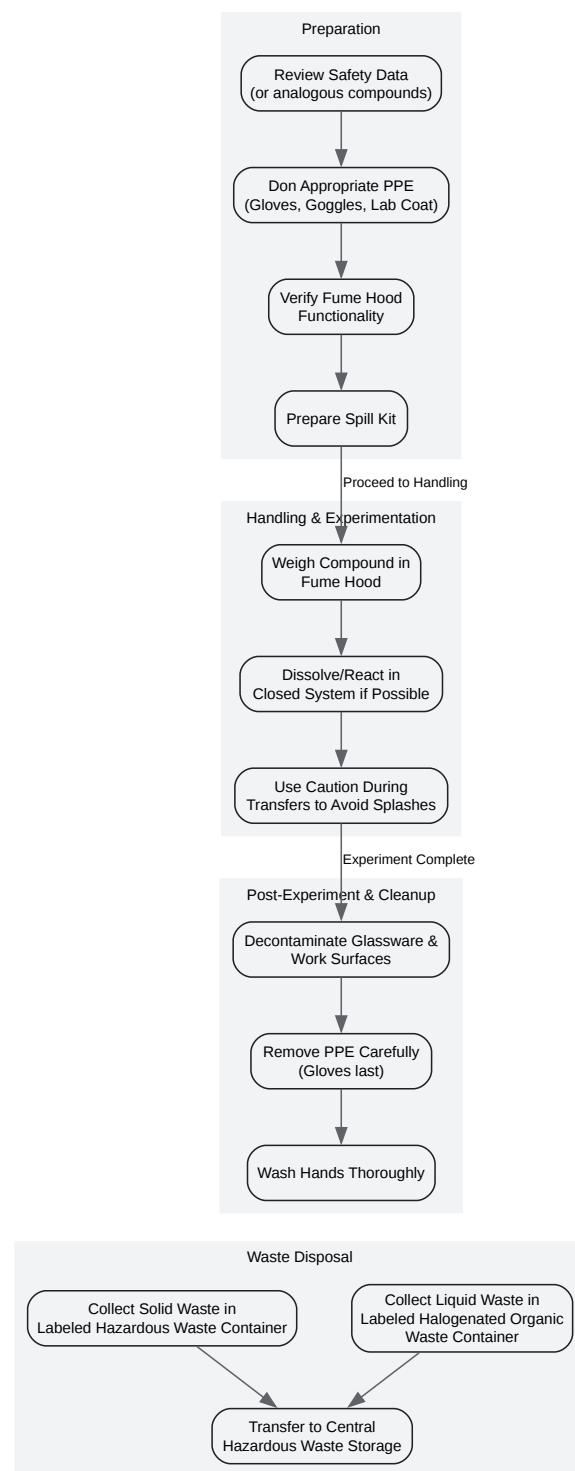
Hazard Classification (Inferred)	Personal Protective Equipment (PPE)
Skin Corrosion/Irritation	Gloves: Chemical-resistant nitrile or neoprene gloves. [3] [5] Change gloves frequently and immediately if contaminated.
Serious Eye Damage/Irritation	Eye Protection: Chemical splash goggles are mandatory. A face shield should be worn when handling larger quantities or when there is a significant splash risk. [3] [5]
Respiratory Irritation/Sensitization	Respiratory Protection: Use in a certified chemical fume hood. [5] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.
Acute Toxicity (Oral, Dermal, Inhalation)	Protective Clothing: A flame-retardant lab coat must be worn and kept fastened. [6] Consider a chemical-resistant apron for larger quantities.
Light and Air Sensitive	Storage: Store in a tightly sealed, opaque container in a cool, dry, and well-ventilated area away from light and incompatible materials. [1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

Experimental Workflow Diagram

Workflow for Handling 1-(5-Iodopyridin-2-yl)piperazine

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Caption: Workflow for the safe handling and disposal of **1-(5-Iodopyridin-2-yl)piperazine**.

Methodology:**• Preparation:**

- Thoroughly review this safety guide and any available safety information for analogous compounds.
- Ensure all necessary PPE is available and in good condition.
- Confirm that the chemical fume hood is operational and the sash is at the appropriate height.
- Locate the nearest safety shower and eyewash station.
- Have a spill kit readily available containing absorbent material suitable for organic compounds.

• Handling:

- Conduct all manipulations of the solid compound, including weighing, within a chemical fume hood.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep containers tightly sealed when not in use to minimize exposure to air and light.[\[1\]](#)
- Avoid all personal contact with the substance.[\[7\]](#) Do not eat, drink, or smoke in the handling area.[\[7\]](#)

• In Case of Exposure:

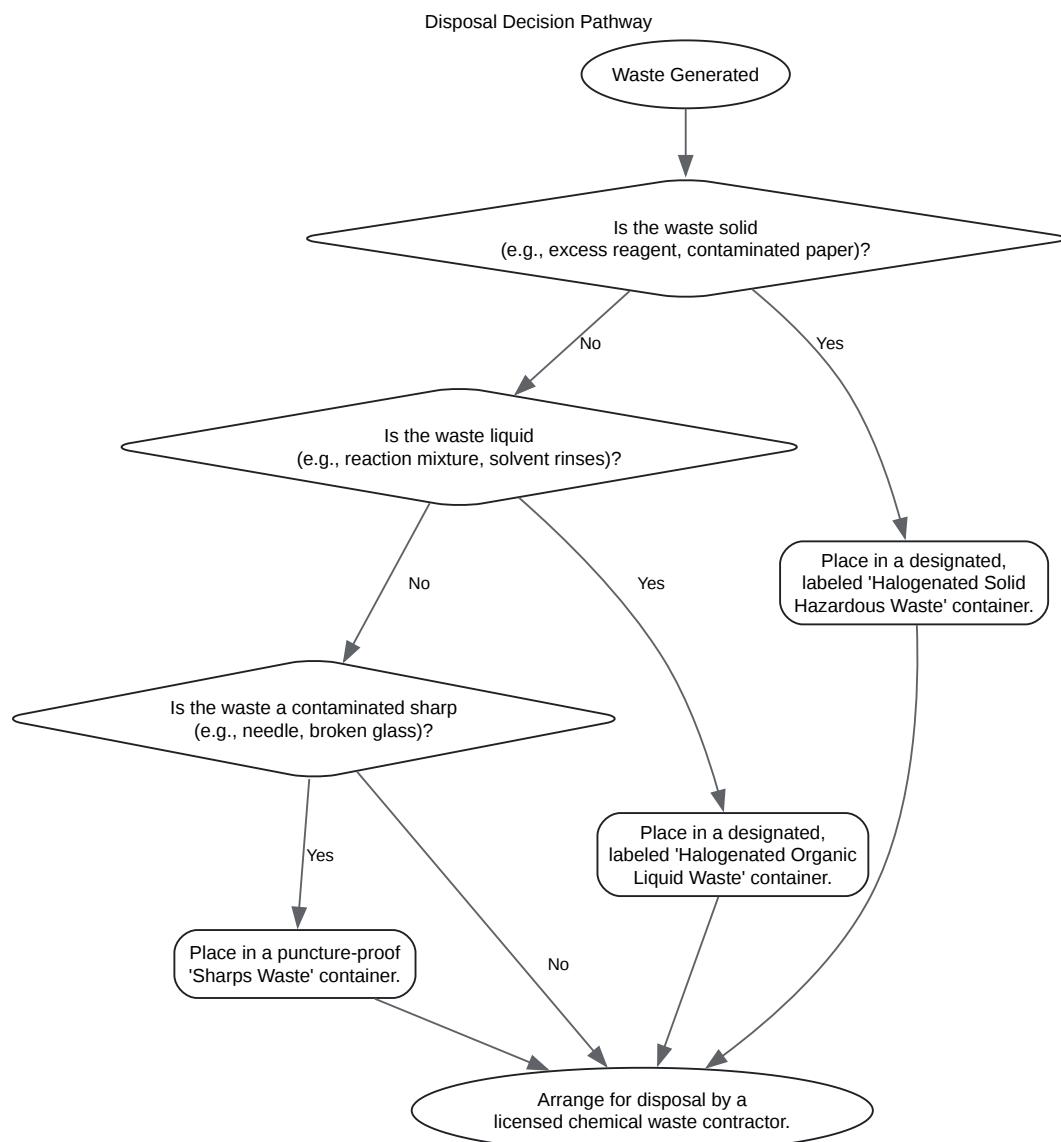
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[5\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

As a halogenated organic compound, **1-(5-Iodopyridin-2-yl)piperazine** and its contaminated materials must be disposed of as hazardous waste.

Logical Relationship for Disposal Decisions

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Caption: Decision-making process for the proper segregation and disposal of waste.

Methodology:

- Waste Segregation:
 - Solid Waste: Collect any unreacted **1-(5-Iodopyridin-2-yl)piperazine** and any materials used for cleaning up spills (e.g., absorbent pads, contaminated gloves) in a clearly labeled, sealed container for "Halogenated Solid Waste."
 - Liquid Waste: All solutions containing this compound and solvent rinses from contaminated glassware should be collected in a designated "Halogenated Organic Liquid Waste" container. Do not mix with non-halogenated waste.^[8]
 - Contaminated Labware: Decontaminate glassware by rinsing with a suitable solvent and collecting the rinsate as hazardous waste.
- Final Disposal:
 - Store waste containers in a designated secondary containment area.
 - Arrange for the collection and disposal of all hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.^[8] Disposal will likely involve controlled incineration.^[8]
 - Never dispose of this chemical down the drain or in regular trash.^[8]

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